

Definitive Disposal Guide: 2-Methyl-4-phenyl-2-butanol

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Compound of Interest

Compound Name: 2-Methyl-4-phenyl-2-butanol

CAS No.: 103-05-9

Cat. No.: B093477

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CAS: 103-05-9 | Formula:

[\[1\]](#)[\[2\]](#)

Executive Summary: Immediate Action Required

Do NOT pour down the drain. Although **2-Methyl-4-phenyl-2-butanol** is often used in fragrance and synthesis applications and possesses a high flash point, it is classified as Harmful to aquatic life with long-lasting effects (H412).[\[1\]](#)[\[3\]](#) Environmental compliance requires that this substance be managed as chemical waste and destroyed via incineration.

Part 1: Chemical Profile & Risk Assessment

To determine the correct disposal path, we must first understand the physicochemical properties that dictate its regulatory status. Unlike low-molecular-weight alcohols (e.g., methanol), this compound is a tertiary alcohol with significant lipophilicity.[\[1\]](#)

Physicochemical Data Table

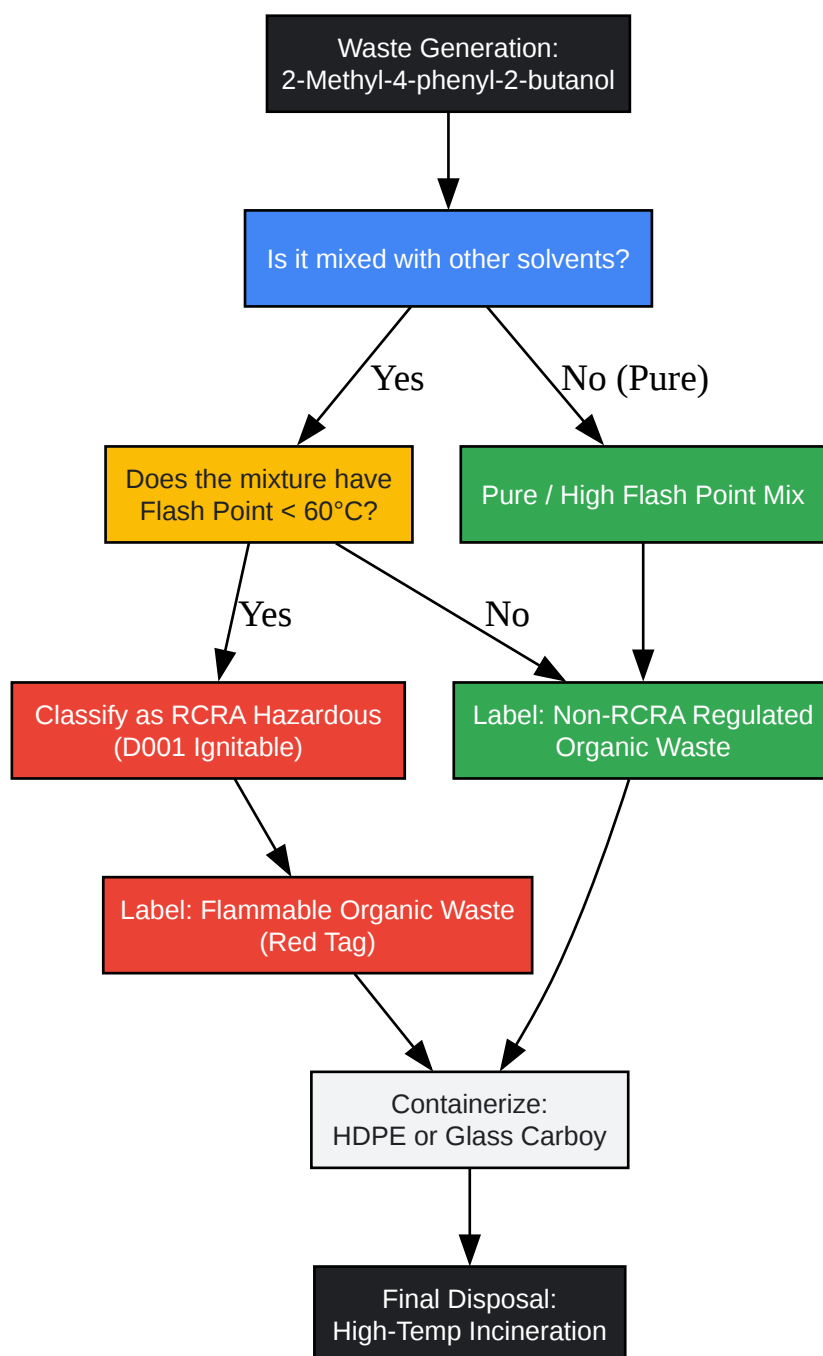
Property	Value	Disposal Implication
Flash Point	~108°C (226°F)	Non-Ignitable under RCRA (D001).[1] It does not require "Flammable" segregation unless mixed with solvents.
Boiling Point	130–132°C	Low volatility; minimal inhalation risk during standard transfer.[1]
Water Solubility	Low / Immiscible	High Aquatic Risk. It partitions into organic matter/sediment, necessitating "Zero Discharge" protocols.[1]
Reactivity	Stable	No peroxide formation (unlike ethers); compatible with standard organic waste streams.[1]

The "Why" Behind the Protocol

- Aquatic Toxicity (H412): The benzene ring combined with the alkyl chain makes this compound persistent in aquatic environments. Standard wastewater treatment plants (WWTP) may not fully degrade it before discharge, leading to bioaccumulation risks.[1]
- Eye Damage (H318): This compound is a severe eye irritant.[3] Disposal procedures must prioritize splash protection (goggles/face shield) over respiratory protection.

Part 2: Decision Logic & Workflow

The following diagram illustrates the decision-making process for categorizing and disposing of **2-Methyl-4-phenyl-2-butanol**.



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Figure 1: Decision tree for categorizing **2-Methyl-4-phenyl-2-butanol** waste based on mixture composition and regulatory flash point thresholds.

Part 3: Step-by-Step Disposal Protocol

Step 1: Segregation & Classification

- Pure Substance: If you are disposing of the pure chemical (e.g., expired stock), it is technically Non-RCRA Regulated Waste in the USA because its flash point ($>60^{\circ}\text{C}$) exceeds the D001 Ignitability threshold.
 - Note: While "Non-Regulated," it must still be incinerated.[\[1\]](#) Labeling it correctly as non-hazardous can reduce disposal costs for your facility.
- Mixtures: If mixed with Acetone, Methanol, or Ethyl Acetate, the entire mixture defaults to RCRA Hazardous (D001).[\[1\]](#) Segregate into the "Flammable Solvents" stream.

Step 2: Containerization[\[1\]](#)

- Material: Use High-Density Polyethylene (HDPE) jerrycans or amber glass bottles.
- Headspace: Leave at least 10% headspace to allow for thermal expansion, even though the volatility is low.
- Compatibility: Do not mix with strong oxidizing agents (e.g., nitric acid, peroxides) in the waste container, as this can trigger exothermic reactions.[\[1\]](#)[\[4\]](#)

Step 3: Labeling

Adhere to the following labeling standard to ensure safety for waste handlers:

Field	Entry
Chemical Name	2-Methyl-4-phenyl-2-butanol
Constituents	95%+ (if pure)
Hazard Checkbox	☒ Toxic (Aquatic) ☐ Flammable (Only if mixed)
Waste Code	None (if pure) OR D001 (if mixed with flammables)

Step 4: Spill Management (Immediate Response)

If a spill occurs during transfer:

- Evacuate: Not necessary for small spills due to low volatility, but ensure ventilation.[\[1\]](#)

- PPE: Don safety goggles (H318 hazard) and nitrile gloves immediately.
- Contain: Do not wash into floor drains. Use a clay-based absorbent (vermiculite) or spill pads.[\[1\]](#)
- Clean: Scoop absorbed material into a solid waste drum for incineration. Clean the surface with a detergent solution to remove the oily residue.

Part 4: Regulatory Reference (US & EU)[\[1\]](#)

- United States (EPA/RCRA):
 - Not listed on the P-list or U-list.[\[1\]](#)
 - 40 CFR 261.21: Does not meet the definition of Ignitability (Flash point > 140°F).
 - Disposal Method: Fuel blending or Incineration is required to destroy the organic structure.
- European Union (EWC):
 - Classified generally under 16 05 08 (discarded organic chemicals consisting of or containing hazardous substances).
 - Must be treated as hazardous waste due to Aquatic Chronic 3 classification.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7632, **2-Methyl-4-phenyl-2-butanol**.[\[1\]](#) Retrieved from [\[Link\]](#)[\[1\]](#)
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